

Pirlindole Mesylate: A Technical Guide for Drug Development Professionals

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Compound of Interest

Compound Name: *Pirlindole mesylate*

CAS No.: 207572-66-5

Cat. No.: B1662255

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This guide provides an in-depth technical overview of **pirlindole mesylate**, a tetracyclic antidepressant with a unique pharmacological profile. Designed for researchers, scientists, and drug development professionals, this document delves into the core chemical structure, physicochemical properties, mechanism of action, and analytical methodologies pertinent to the study and application of this compound.

Introduction: Unveiling Pirlindole Mesylate

Pirlindole, also known by the trade name Pirazidol, is a reversible inhibitor of monoamine oxidase A (RIMA) that has been utilized in the treatment of depressive disorders.[1] Its tetracyclic structure distinguishes it from classical tricyclic antidepressants and irreversible monoamine oxidase inhibitors. The mesylate salt form enhances its solubility and suitability for pharmaceutical formulations. This guide will explore the fundamental characteristics of **pirlindole mesylate** to provide a comprehensive resource for its scientific and clinical investigation.

Chemical Identity and Physicochemical Properties

A thorough understanding of the chemical and physical properties of **pirindole mesylate** is fundamental for its development and analysis.

Chemical Structure

Pirindole mesylate is chemically designated as 8-methyl-2,3,3a,4,5,6-hexahydro-1H-pyrazino[3,2,1-jk]carbazole methanesulfonate.^[2] The core structure consists of a tetracyclic system with a pyrazino and carbazole ring fusion.

Caption: Chemical structure of **Pirindole Mesylate**.

Physicochemical Data

The following table summarizes the key physicochemical properties of **pirindole mesylate**, which are crucial for formulation development, analytical method design, and pharmacokinetic studies.

Property	Value	Source(s)
IUPAC Name	8-methyl-2,3,3a,4,5,6-hexahydro-1H-pyrazino[3,2,1-jk]carbazole methanesulfonate	[2]
CAS Number	60762-57-4 (Pirlindole), 207572-66-5 (Pirlindole Mesylate)	[2][3]
Molecular Formula	C ₁₅ H ₁₈ N ₂ ·CH ₄ O ₃ S	[4]
Molecular Weight	322.42 g/mol	[4]
Melting Point	145 °C (for Pirlindole base)	[5]
Solubility	Soluble to 50 mM in water with gentle warming.[6] Sparingly soluble in methanol (1-10 mg/ml) and slightly soluble in acetonitrile (0.1-1 mg/ml).[7]	[6][7]
pKa	Not explicitly found in searches.	
LogP	2.8 (for Pirlindole base)	[5]

Mechanism of Action: A Reversible Approach to MAO-A Inhibition

Pirlindole's primary therapeutic effect stems from its selective and reversible inhibition of monoamine oxidase A (MAO-A).[5][8] This mode of action differentiates it from older, irreversible MAOIs, offering a more favorable safety profile, particularly concerning dietary tyramine interactions (the "cheese effect").[9]

Primary Mechanism: MAO-A Inhibition

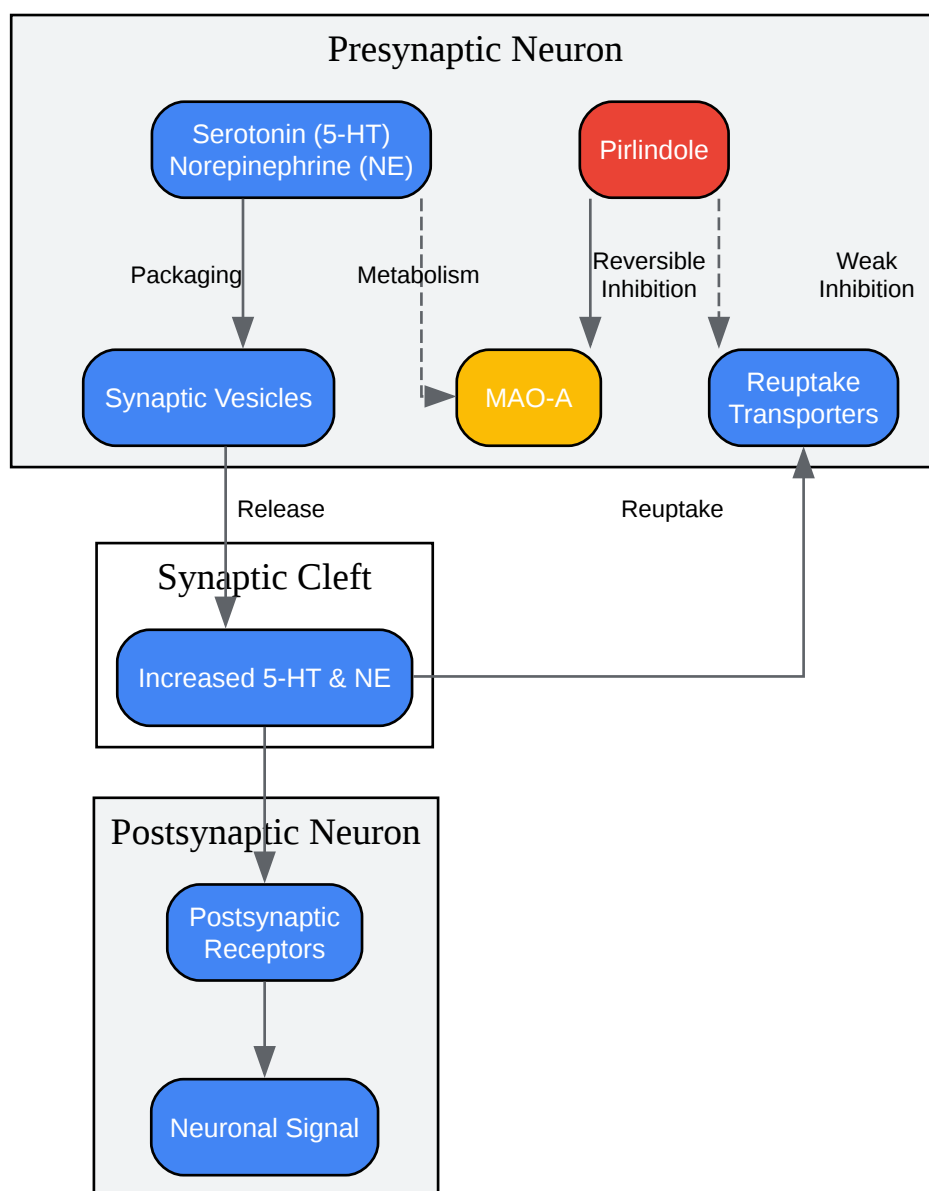
MAO-A is a key enzyme in the metabolism of monoamine neurotransmitters such as serotonin, norepinephrine, and dopamine in the brain.[1] By reversibly binding to and inhibiting MAO-A, pirlindole increases the synaptic availability of these neurotransmitters, which is believed to be

the cornerstone of its antidepressant and anxiolytic effects.[10] The reversibility of this inhibition allows for a quicker recovery of enzyme activity upon discontinuation of the drug.[10]

Secondary Mechanisms and Neuroprotective Properties

Beyond its primary action on MAO-A, pirlindole exhibits other pharmacological activities that may contribute to its therapeutic profile:

- **Neurotransmitter Reuptake Inhibition:** Pirlindole has a secondary, weaker inhibitory effect on the reuptake of norepinephrine and serotonin.[8]
- **Neuroprotection against Oxidative Stress:** Studies have demonstrated that pirlindole and its metabolite, dehydropirlindole, can protect cultured neuronal cells from cell death induced by oxidative stress. This protective effect appears to be independent of MAO-A inhibition and may be related to free radical scavenging properties.
- **Protection against Nitric Oxide-Induced Toxicity:** Pirlindole has also been shown to protect neurons against nitric oxide (NO)-induced toxicity, suggesting a potential role in mitigating neuronal damage in conditions where NO is implicated.



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Caption: Mechanism of action of Pirlindole at the synapse.

Experimental Protocol: Quantitative Analysis by HPLC

The ability to accurately quantify pirlindole in various matrices is essential for preclinical and clinical research. High-Performance Liquid Chromatography (HPLC) is a robust and widely

used technique for this purpose. The following protocol is a representative method for the determination of pirlindole in biological fluids.

Objective

To quantify the concentration of pirlindole in plasma and urine samples using a validated Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) method with fluorescence detection.

Materials and Instrumentation

- **HPLC System:** A system equipped with a pump, autosampler, column oven, and fluorescence detector.
- **Column:** A reversed-phase C18 column (e.g., 250 mm x 4.6 mm, 5 μ m particle size).
- **Mobile Phase:** A suitable mixture of an aqueous buffer (e.g., phosphate buffer) and an organic modifier (e.g., acetonitrile). The exact composition should be optimized for ideal separation.
- **Reagents:** Acetonitrile (HPLC grade), methanol (HPLC grade), dichloromethane, and reagents for buffer preparation.
- **Pirlindole Mesylate** Reference Standard

Step-by-Step Methodology

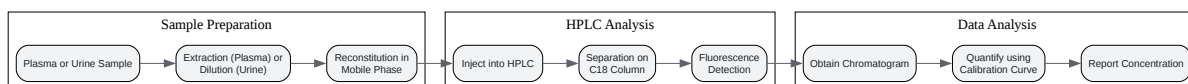
1. **Standard Solution Preparation:** a. Prepare a stock solution of **pirlindole mesylate** (e.g., 1 mg/mL) in methanol. b. Perform serial dilutions of the stock solution with the mobile phase to create a series of calibration standards (e.g., 1 ng/mL to 1000 ng/mL).
2. **Sample Preparation:**
 - **Plasma:** a. To 1 mL of plasma, add an internal standard. b. Perform a liquid-liquid extraction by adding 5 mL of dichloromethane and vortexing for 2 minutes. c. Centrifuge at 3000 rpm for 10 minutes. d. Carefully transfer the organic (lower) layer to a clean tube and evaporate to dryness under a gentle stream of nitrogen. e. Reconstitute the residue in a known volume of mobile phase (e.g., 200 μ L).

- Urine: a. Dilute the urine sample with the mobile phase (e.g., 1:10 dilution). b. Filter the diluted sample through a 0.45 μm syringe filter prior to injection.

3. Chromatographic Conditions:

- Flow Rate: 1.0 mL/min
- Column Temperature: 30 $^{\circ}\text{C}$
- Injection Volume: 20 μL
- Fluorescence Detection: Excitation and emission wavelengths should be optimized for pirlindole (specific wavelengths not found in the provided search results, would require experimental determination).

4. Data Analysis: a. Construct a calibration curve by plotting the peak area ratio (pirlindole/internal standard) against the concentration of the calibration standards. b. Determine the concentration of pirlindole in the unknown samples by interpolating their peak area ratios from the calibration curve.



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Caption: Experimental workflow for the HPLC analysis of Pirlindole.

Conclusion

Pirlindole mesylate presents a compelling profile for a CNS-active therapeutic agent. Its primary mechanism as a selective and reversible MAO-A inhibitor, coupled with its secondary neuroprotective effects, offers a multifaceted approach to the treatment of depression. The analytical methodologies, particularly RP-HPLC, provide a robust framework for its quantitative analysis in research and quality control settings. This guide has synthesized the key technical aspects of **pirlindole mesylate** to support its continued investigation and potential clinical application.

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